

Solubility of 4-Methylpyridine-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylpyridine-2-carbaldehyde

Cat. No.: B1311750

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **4-Methylpyridine-2-carbaldehyde**, a key heterocyclic aldehyde. Due to a lack of specific experimentally determined quantitative data in publicly available literature, this guide leverages information on structurally similar compounds and established principles of chemical solubility to provide a robust qualitative assessment. Furthermore, it details a standard experimental protocol for the quantitative determination of solubility and presents a logical workflow for its synthesis, a crucial aspect for its availability in research and development.

Core Concepts in Solubility

The solubility of a compound is dictated by the principle of "like dissolves like," which refers to the compatibility of intermolecular forces between the solute and the solvent. For **4-Methylpyridine-2-carbaldehyde**, the presence of a polar pyridine ring and a carbaldehyde group, capable of hydrogen bonding, alongside a nonpolar methyl group, results in a nuanced solubility profile. The nitrogen atom in the pyridine ring and the oxygen atom of the aldehyde group can act as hydrogen bond acceptors, while the aldehyde proton has some capacity to act as a hydrogen bond donor. These features suggest a degree of solubility in polar solvents.

Qualitative Solubility Profile

Based on the structure of **4-Methylpyridine-2-carbaldehyde** and the known solubility of the closely related Pyridine-2-carbaldehyde, a qualitative solubility profile can be inferred. Pyridine-

2-carbaldehyde is known to be soluble in water and common polar organic solvents such as ethanol and acetone.[1][2] The introduction of a methyl group in the 4-position is expected to slightly increase the lipophilicity of the molecule. This may lead to a slight decrease in solubility in highly polar solvents like water and a potential increase in solubility in less polar organic solvents.

Expected Solubility:

- High Solubility: Polar protic solvents (e.g., methanol, ethanol) and polar aprotic solvents (e.g., acetone, dimethylformamide).
- Moderate Solubility: Solvents of intermediate polarity (e.g., ethyl acetate, dichloromethane).
- Low Solubility: Nonpolar solvents (e.g., hexane, toluene).

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/100mL or mol/L) for **4-Methylpyridine-2-carbaldehyde** in various organic solvents is not available. The following table is provided as a template for researchers to populate as experimental data becomes available.

Solvent Classification	Solvent Name	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Data Source
Polar Protic	Methanol	25	-	-	Not Available
Ethanol	25	-	-	Not Available	
Polar Aprotic	Acetone	25	-	-	Not Available
Acetonitrile	25	-	-	Not Available	
Dimethyl Sulfoxide	25	-	-	Not Available	
Nonpolar Aromatic	Toluene	25	-	-	Not Available
Chlorinated	Dichloromethane	25	-	-	Not Available
Ethers	Diethyl Ether	25	-	-	Not Available
Hydrocarbons	n-Hexane	25	-	-	Not Available

Experimental Protocol: Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid or liquid solute in a given solvent.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To quantitatively determine the solubility of **4-Methylpyridine-2-carbaldehyde** in a selected organic solvent at a specific temperature.

Materials:

- **4-Methylpyridine-2-carbaldehyde** (solute)
- Selected organic solvent

- Analytical balance
- Thermostatic water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Evaporating dish or watch glass
- Drying oven

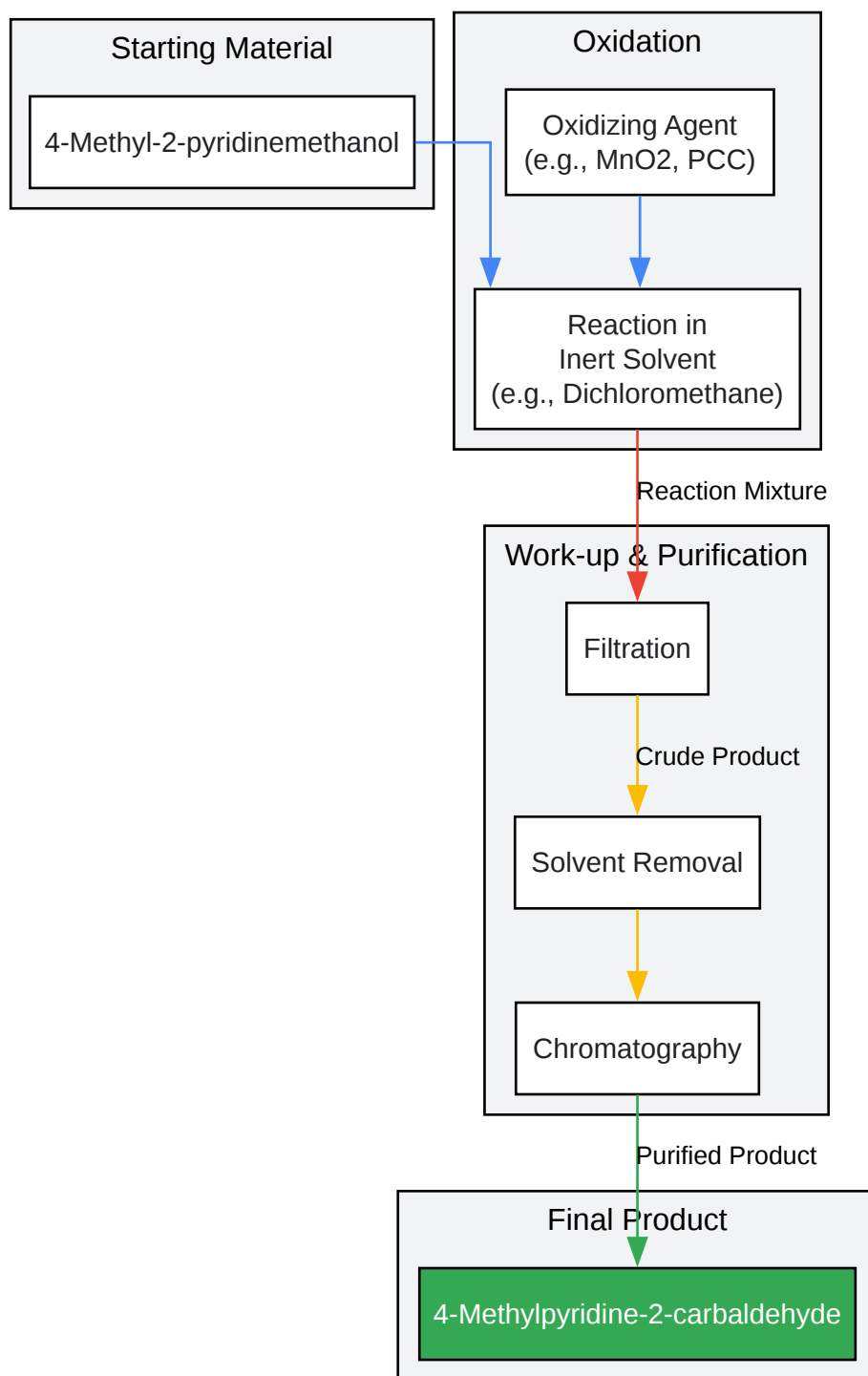
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-Methylpyridine-2-carbaldehyde** to a vial containing a known volume of the selected organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solute confirms saturation.
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to match the equilibration temperature, avoiding any undissolved solid.
 - Transfer the aliquot to a pre-weighed evaporating dish or watch glass.

- Solvent Evaporation:
 - Record the mass of the evaporating dish with the solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the solute. The flash point of **4-Methylpyridine-2-carbaldehyde** is 85.6 °C, so a temperature below this is advisable.^[7]
 - Continue heating until all the solvent has evaporated and a constant mass of the solute is achieved.
- Calculation of Solubility:
 - Let M1 be the mass of the empty evaporating dish.
 - Let M2 be the mass of the evaporating dish with the aliquot of the saturated solution.
 - Let M3 be the mass of the evaporating dish with the dry solute.
 - The mass of the solute is (M3 - M1).
 - The mass of the solvent is (M2 - M3).
 - Solubility is typically expressed as grams of solute per 100 grams of solvent or grams of solute per 100 mL of solvent.

Logical Workflow: Synthesis of 4-Methylpyridine-2-carbaldehyde

The synthesis of **4-Methylpyridine-2-carbaldehyde** can be approached through various synthetic routes. A common method involves the oxidation of the corresponding alcohol, 4-methyl-2-pyridinemethanol. The following diagram illustrates a logical workflow for such a synthesis.



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